

Stoichiometric Synthesis of High-Purity Nickel Ammonium Sulfate: A Technical Guide

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Compound of Interest

Compound Name: Nickel ammonium sulphate

Cat. No.: B8701638

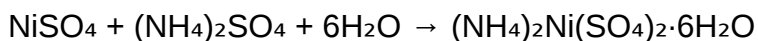
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Abstract

This technical guide provides an in-depth overview of the stoichiometric synthesis of high-purity nickel ammonium sulfate hexahydrate ((NH₄)₂Ni(SO₄)₂·6H₂O). The document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed experimental protocols, quantitative data analysis, and process visualizations. The synthesis is primarily based on the double salt crystallization from equimolar solutions of nickel sulfate and ammonium sulfate. This guide outlines methodologies starting from nickel metal or nickel sulfate salts, purification techniques to achieve high-purity crystals, and characterization methods.

Introduction

Nickel ammonium sulfate, a double salt of nickel sulfate and ammonium sulfate, crystallizes as a stable hexahydrate.^[1] It finds significant applications in various fields, including electroplating, as a mordant in the textile industry, and as a precursor in the synthesis of nickel-based catalysts and other nickel compounds. For many of these applications, particularly in research and development, the purity of the salt is of paramount importance. This guide details the stoichiometric synthesis process to yield high-purity nickel ammonium sulfate. The fundamental reaction for the synthesis is:



Synthesis Methodologies

The synthesis of nickel ammonium sulfate can be approached from different starting materials. The most common methods involve either the direct use of nickel sulfate salts or the preparation of nickel sulfate from nickel metal followed by the addition of ammonium sulfate.

Synthesis from Nickel (II) Sulfate Hexahydrate

This is the most straightforward method, utilizing commercially available nickel (II) sulfate hexahydrate and ammonium sulfate. The key to achieving a high yield of the double salt lies in the lower solubility of nickel ammonium sulfate compared to its constituent salts.

Experimental Protocol:

- **Stoichiometric Weighing:** Accurately weigh equimolar amounts of nickel (II) sulfate hexahydrate ($\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$, Molar Mass: 262.85 g/mol) and ammonium sulfate ($(\text{NH}_4)_2\text{SO}_4$, Molar Mass: 132.14 g/mol).
- **Dissolution:** Dissolve both salts in a minimal amount of hot deionized water in a beaker. Gentle warming on a water bath can aid in complete dissolution.^[1] Avoid boiling the solution.
- **Crystallization:** Allow the clear green solution to cool slowly to room temperature. Further cooling in a refrigerator (around 0-5 °C) for several hours will promote maximum crystallization.^[1]
- **Isolation:** Isolate the formed crystals by vacuum filtration using a Büchner funnel.^[1]
- **Washing and Drying:** Wash the crystals with a small amount of ice-cold distilled water or ethanol/acetone to remove any soluble impurities.^{[1][2]} Dry the crystals at room temperature or in a desiccator.

Synthesis from Nickel Metal

This method is suitable when starting from elemental nickel. It involves the initial preparation of a nickel sulfate solution.

Experimental Protocol:

- **Nickel Dissolution:** React a known mass of pure nickel metal with a stoichiometric excess of dilute sulfuric acid. The reaction is slow and can be accelerated by gentle heating or the addition of an oxidizing agent like hydrogen peroxide.[1][3]
- **Solution Preparation:** Once the nickel has completely reacted, a clear green solution of nickel sulfate is obtained. If hydrogen peroxide was used, gently boil the solution for a few minutes to decompose any excess.[3]
- **Stoichiometric Addition of Ammonium Sulfate:** Calculate the molar amount of nickel sulfate formed and add an equimolar amount of ammonium sulfate to the solution.
- **Crystallization, Isolation, and Drying:** Follow steps 3-5 as outlined in the protocol for synthesis from nickel (II) sulfate hexahydrate.

Purification of Nickel Ammonium Sulfate

For applications requiring very high purity, recrystallization is a common and effective purification method.

Experimental Protocol for Recrystallization:

- **Dissolution:** Dissolve the synthesized nickel ammonium sulfate crystals in a minimum amount of hot deionized water.
- **Hot Filtration:** If any insoluble impurities are present, perform a hot filtration to remove them.
- **Crystallization:** Allow the filtrate to cool slowly to induce crystallization.
- **Isolation and Drying:** Isolate the purified crystals by vacuum filtration, wash with a small amount of ice-cold deionized water, and dry.

Quantitative Data

The following tables summarize the quantitative data from various synthesis experiments.

Table 1: Reactant Quantities and Yields

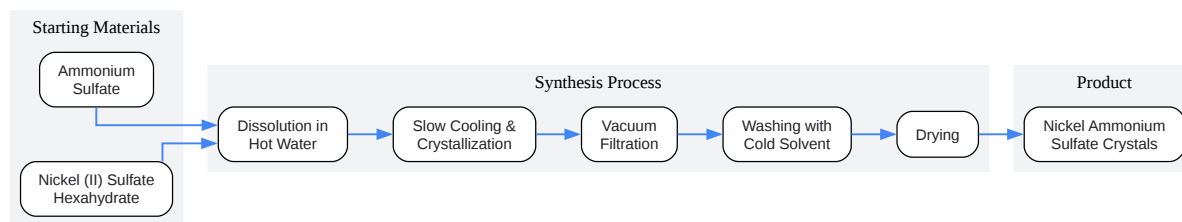
Starting Material	Nickel (II) Sulfate Hexahydrate (g)	Ammonium Sulfate (g)	Theoretical Yield (g)	Actual Yield (g)	Percent Yield (%)	Reference
NiSO ₄ ·6H ₂ O	6.1	3.2	-	-	-	[1]
Ni metal (0.6g)	1.3 (as heptahydrate)	0.6	-	-	-	[3]
Spent Nickel Plating Solution	-	38.2	-	-	99.0	[4]
Spent Nickel Plating Solution	-	44.6	-	-	95.0	[4]

Table 2: Purity and Characterization Data

Synthesis Method	Purity (%)	Characterization Techniques	Reference
From Hyperaccumulator Plant Biomass	99.1 ± 0.2	ICP-AES, XRD, Gravimetric Analysis	[5]
From Odontarrhena muralis	99.9 (after recrystallization)	-	

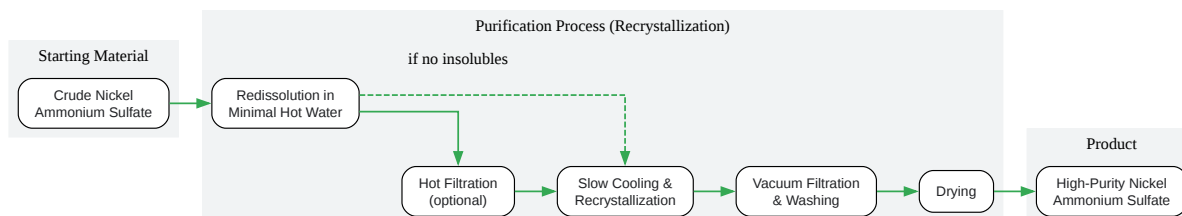
Process Visualization

The following diagrams illustrate the key workflows in the synthesis and purification of high-purity nickel ammonium sulfate.



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Caption: Experimental workflow for the synthesis of nickel ammonium sulfate.



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Caption: Workflow for the purification of nickel ammonium sulfate via recrystallization.

Conclusion

The stoichiometric synthesis of nickel ammonium sulfate is a robust and reproducible method for obtaining this important double salt. By carefully controlling the molar ratios of the reactants and the crystallization conditions, high yields of the product can be achieved. For applications

demanding the highest purity, subsequent recrystallization is an effective purification step. The protocols and data presented in this guide provide a solid foundation for the successful synthesis and purification of high-purity nickel ammonium sulfate in a laboratory setting.

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